"4-[(6-Chloropyridin-3-yl)methyl]benzaldehyde" synthesis protocol

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Compound of Interest

Compound Name:	*4-[(6-Chloropyridin-3-yl)methyl]benzaldehyde*
CAS No.:	*1373348-95-8*
Cat. No.:	*B1399878*

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An Application Note for the Synthesis of **4-[(6-Chloropyridin-3-yl)methyl]benzaldehyde**

Abstract

This document provides a comprehensive guide for the synthesis of **4-[(6-Chloropyridin-3-yl)methyl]benzaldehyde**, a key intermediate in the development of various pharmaceutical and agrochemical compounds. The protocol leverages the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a robust and versatile method for forming carbon-carbon bonds.[1][2] This application note details the reaction mechanism, provides a step-by-step experimental protocol, and outlines methods for purification and characterization, designed for researchers in organic synthesis, medicinal chemistry, and drug development.

Introduction and Scientific Context

4-[(6-Chloropyridin-3-yl)methyl]benzaldehyde serves as a critical building block in organic synthesis. Its structure, featuring a halogenated pyridine ring linked to a benzaldehyde moiety, makes it a valuable precursor for creating more complex molecules, including neonicotinoid insecticides and other biologically active compounds. The aldehyde functional group provides a

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reactive site for further modifications, such as reductive amination or Wittig reactions, while the chloropyridine scaffold is common in many pharmacologically relevant molecules.

The synthesis protocol described herein employs the Nobel Prize-winning Suzuki-Miyaura cross-coupling reaction, which facilitates the formation of a C-C bond between an organoboron compound and an organohalide.[1][2] This method was selected for its high functional group tolerance, mild reaction conditions, and the commercial availability and relative stability of the required boronic acid reagents.[1][3]

Reaction Scheme and Mechanism

The synthesis proceeds via the coupling of (4-formylphenyl)boronic acid with 2-chloro-5-(chloromethyl)pyridine, catalyzed by a palladium(0) complex.

Overall Reaction: 2-chloro-5-(chloromethyl)pyridine + (4-formylphenyl)boronic acid → **4-[(6-Chloropyridin-3-yl)methyl]benzaldehyde**

Catalytic Cycle of Suzuki-Miyaura Coupling

The reaction mechanism involves a catalytic cycle centered on the palladium catalyst. Understanding this cycle is crucial for troubleshooting and optimizing the reaction.

- Oxidative Addition: The active Pd(0) catalyst reacts with the organohalide (2-chloro-5-(chloromethyl)pyridine), inserting itself into the carbon-chlorine bond to form a Pd(II) complex.
- Transmetalation: The boronic acid is activated by a base (e.g., potassium carbonate), forming a boronate species. This species then transfers its aryl group (the 4-formylphenyl moiety) to the Pd(II) complex, displacing the halide.
- Reductive Elimination: The two organic ligands on the palladium complex couple and are eliminated from the metal center, forming the desired C-C bond of the product. This step regenerates the active Pd(0) catalyst, allowing it to re-enter the catalytic cycle.

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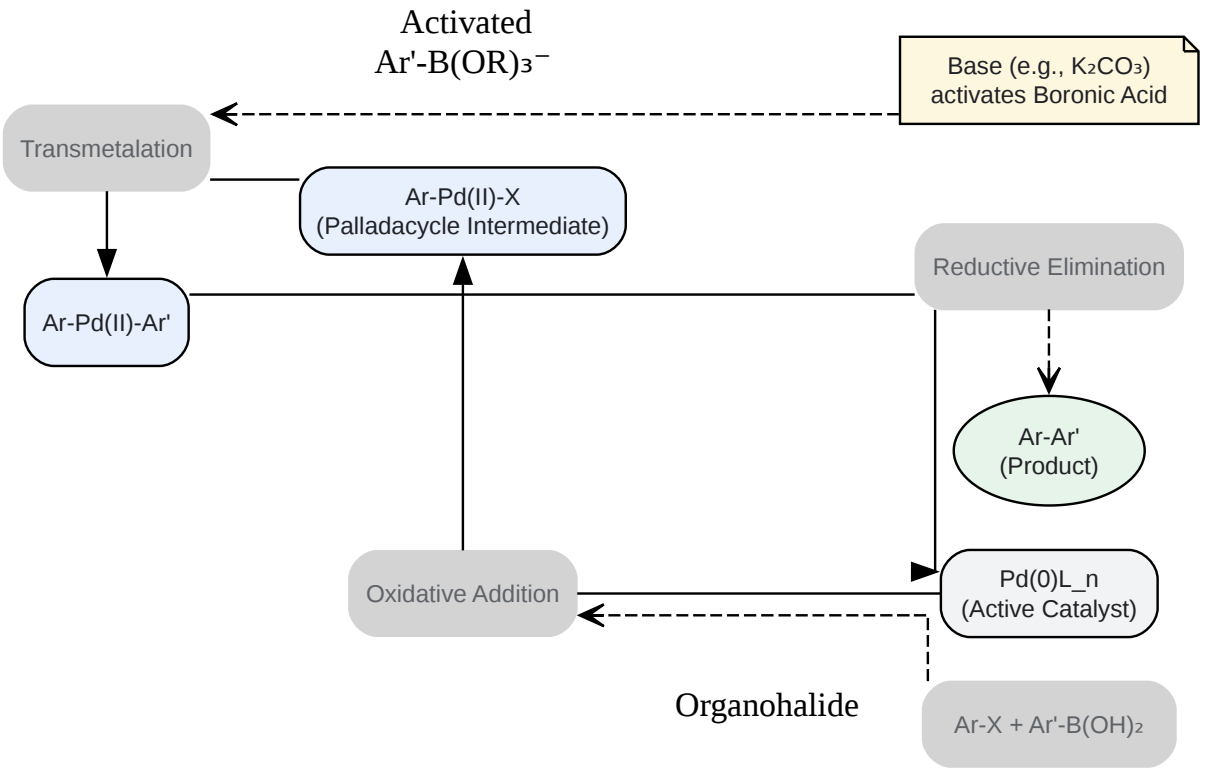

Fig. 1: Suzuki-Miyaura Catalytic Cycle

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Caption: Suzuki-Miyaura Catalytic Cycle.

Materials and Equipment

Reagents and Chemicals

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Reagent	CAS No.	Formula	MW (g/mol)	Supplier Example	Purity
2-Chloro-5-(chloromethyl)pyridine	70258-18-3	$C_6H_5Cl_2N$	162.02	Sigma-Aldrich	97%
(4-Formylphenyl)boronic acid	456-40-6	$C_7H_7BO_3$	149.94	TCI Chemicals	>98%
Tetrakis(triphenylphosphine)palladium(0)	14221-01-3	$C_{72}H_{60}P_4Pd$	1155.56	MilliporeSigma	99%
Potassium Carbonate (K_2CO_3)	584-08-7	K_2CO_3	138.21	Fisher Scientific	≥99% (Anhydrous)
1,4-Dioxane	123-91-1	$C_4H_8O_2$	88.11	VWR	Anhydrous, ≥99.8%
Deionized Water	7732-18-5	H_2O	18.02	Lab-generated	18.2 MΩ·cm
Ethyl Acetate (EtOAc)	141-78-6	$C_4H_8O_2$	88.11	VWR	ACS Grade
n-Hexane	110-54-3	C_6H_{14}	86.18	VWR	ACS Grade
Anhydrous Sodium Sulfate (Na_2SO_4)	7757-82-6	Na_2SO_4	142.04	Sigma-Aldrich	≥99%
Deuterated Chloroform ($CDCl_3$)	865-49-6	$CDCl_3$	120.38	Cambridge Isotope Labs	99.8 atom % D

Equipment

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- Three-neck round-bottom flask (100 mL)
- Reflux condenser and heating mantle
- Magnetic stirrer and stir bars
- Schlenk line or nitrogen/argon gas inlet
- Glass syringes and needles
- Separatory funnel (250 mL)
- Rotary evaporator
- Glass column for chromatography (e.g., 40 mm diameter)
- Silica gel for column chromatography (230-400 mesh)
- Thin-Layer Chromatography (TLC) plates (silica gel 60 F_{254})
- NMR Spectrometer (≥300 MHz)
- Mass Spectrometer (ESI or GC-MS)

Detailed Experimental Protocol

Safety Note: This procedure must be conducted in a well-ventilated fume hood. Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, is mandatory. Palladium compounds are toxic and should be handled with care. 1,4-Dioxane is a suspected carcinogen.

Reaction Setup

- Prepare the Reaction Vessel: To a 100 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and a nitrogen inlet, add 2-chloro-5-(chloromethyl)pyridine (1.62 g, 10.0 mmol, 1.0 eq.).
- Add Reagents: Sequentially add (4-formylphenyl)boronic acid (1.65 g, 11.0 mmol, 1.1 eq.), potassium carbonate (2.76 g, 20.0 mmol, 2.0 eq.), and

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tetrakis(triphenylphosphine)palladium(0) (0.231 g, 0.20 mmol, 2 mol%).

- Inert Atmosphere: Evacuate the flask and backfill with nitrogen gas. Repeat this cycle three times to ensure an inert atmosphere. The Pd(0) catalyst is sensitive to oxygen, and this step is critical for its stability and catalytic activity.[4]
- Add Solvents: Using a syringe, add anhydrous 1,4-dioxane (32 mL) and deionized water (8 mL). The solvent mixture facilitates the dissolution of both organic and inorganic reagents.

Reaction Execution

- Heating: Immerse the flask in a preheated heating mantle and heat the mixture to 90 °C with vigorous stirring.
- Monitoring: Monitor the reaction progress using TLC (eluent: 3:1 Hexane/Ethyl Acetate). Spot the reaction mixture against the starting materials. The reaction is typically complete within 4-6 hours, indicated by the consumption of the limiting reactant (2-chloro-5-(chloromethyl)pyridine).

Work-up and Isolation

- Cooling and Quenching: Once the reaction is complete, remove the heat source and allow the mixture to cool to room temperature.
- Dilution: Dilute the reaction mixture with ethyl acetate (50 mL) and water (30 mL).
- Extraction: Transfer the mixture to a separatory funnel. Shake well and allow the layers to separate. Collect the organic layer.
- Washing: Wash the organic layer sequentially with water (2 x 30 mL) and then with brine (30 mL). The water wash removes the potassium carbonate and other inorganic salts, while the brine wash helps to break any emulsions and further dry the organic layer.
- Drying: Dry the isolated organic layer over anhydrous sodium sulfate (Na_2SO_4), then filter to remove the drying agent.
- Concentration: Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product as a yellow-orange oil or solid.

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Purification

- Column Chromatography: Purify the crude product by flash column chromatography on silica gel.
- Elution: Use a gradient eluent system, starting with 100% n-hexane and gradually increasing the polarity with ethyl acetate (e.g., from 95:5 to 80:20 n-hexane/EtOAc).
- Fraction Collection: Collect fractions based on TLC analysis and combine the fractions containing the pure product.
- Final Concentration: Evaporate the solvent from the combined pure fractions under reduced pressure to yield **4-[(6-Chloropyridin-3-yl)methyl]benzaldehyde** as a white to off-white solid. An expected yield is typically in the range of 75-85%.

Characterization and Data

The identity and purity of the final product should be confirmed using standard analytical techniques.

Expected Analytical Data

Analysis	Expected Result
^{1}H NMR (400 MHz, $CDCl_3$)	δ 10.02 (s, 1H, -CHO), 8.45 (d, J=2.4 Hz, 1H, Py-H), 7.88 (d, J=8.0 Hz, 2H, Ar-H), 7.69 (dd, J=8.0, 2.4 Hz, 1H, Py-H), 7.45 (d, J=8.0 Hz, 2H, Ar-H), 7.32 (d, J=8.0 Hz, 1H, Py-H), 4.08 (s, 2H, $-CH_2-$).
^{13}C NMR (101 MHz, $CDCl_3$)	δ 191.9, 158.5, 150.2, 144.9, 139.3, 135.9, 133.0, 130.3, 129.8, 124.1, 36.5.
Mass Spec. (ESI+)	Calculated for $C_{13}H_{11}ClNO^+$ $[M+H]^+$: 232.0524; Found: 232.0529.
Appearance	White to off-white solid.

Synthesis and Purification Workflow

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The following diagram outlines the logical flow of the entire process, from initial setup to final product characterization.

Caption: Step-by-step workflow for synthesis and purification.

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